

Essential Safety and Logistical Information for Handling 1-Bromoadamantane

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Compound of Interest

Compound Name: **1-Bromoadamantane**

Cat. No.: **B1268071**

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the proper handling and disposal of **1-Bromoadamantane**.

Chemical and Physical Properties:

Property	Value
Appearance	White to off-white crystalline powder[1]
Molecular Weight	215.14 g/mol [1]
Melting Point	117-120 °C[2][3]
Solubility	Insoluble in water[1]
Stability	Stable under normal temperatures and pressures, but is moisture sensitive

Hazard Identification and Personal Protective Equipment (PPE)

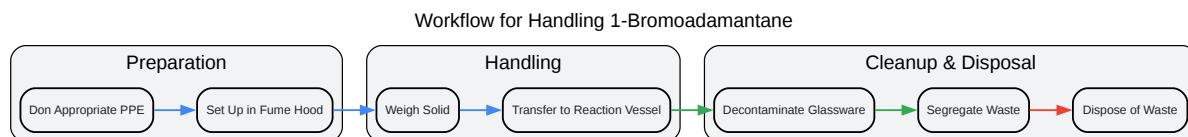
1-Bromoadamantane is considered a hazardous substance. It may cause eye, skin, and respiratory tract irritation. The toxicological properties of this substance have not been fully investigated. Therefore, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Standard/Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166
Hand Protection	Chemical-resistant gloves	Suitable materials include polychloroprene, nitrile rubber, butyl rubber, and fluorocaoutchouc
Body Protection	Lab coat or overalls, and a P.V.C. apron when handling larger quantities	Flame-resistant lab coats (NFPA 2112 compliant) should be worn if there is a risk of fire
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Use if exposure limits are exceeded or if irritation or other symptoms are experienced

Experimental Workflow for Handling 1-Bromoadamantane

The following diagram outlines the standard procedure for handling **1-Bromoadamantane** in a laboratory setting.



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Caption: A flowchart illustrating the key steps for safely handling **1-Bromoadamantane**, from preparation to disposal.

Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **1-Bromoadamantane** in a well-ventilated area, preferably within a chemical fume hood.
- Facilities should be equipped with an eyewash station and a safety shower.

2. Personal Protective Equipment (PPE) and Personal Hygiene:

- Wear the appropriate PPE as detailed in the table above.
- Wash hands thoroughly after handling and before eating, drinking, or smoking.
- Remove contaminated clothing and wash it before reuse.

3. Handling:

- Avoid contact with skin, eyes, and clothing.
- Minimize dust generation and accumulation.
- Keep the container tightly closed when not in use.
- Avoid ingestion and inhalation.

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible substances such as oxidizing agents.
- The product is moisture-sensitive and should be stored accordingly.

Spill and Emergency Procedures

Spills:

- For minor spills, remove all ignition sources and clean up immediately using dry procedures to avoid generating dust. Place the spilled material into a suitable, labeled container for waste disposal.
- For major spills, advise personnel in the area and alert emergency responders.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: If swallowed, do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention immediately.

Disposal Plan

All waste containing **1-Bromoadamantane** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Waste Segregation and Labeling:

- Collect waste in a suitable, clearly labeled, and closed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Disposal Method:

- Consult with your institution's EHS office or a licensed professional waste disposal service for proper disposal procedures.
- Do not dispose of down the drain or in regular trash. This material is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.
- Containers should be punctured to prevent re-use and disposed of at an authorized landfill.

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